

Spectroscopic and Structural Elucidation of Lantanose A: A Technical Overview

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Compound of Interest

Compound Name: Lantanose A

Cat. No.: B1674490

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Introduction

Lantanose A, an oligosaccharide isolated from the roots of *Lantana camara*, represents one of the many bioactive compounds identified from this widespread plant species. The initial isolation and characterization of **Lantanose A** were reported in a 1992 study by Pan et al. published in Yao Xue Xue Bao (Acta Pharmaceutica Sinica). This foundational paper established the identity of **Lantanose A** through a combination of spectroscopic methods, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. However, access to the detailed numerical spectroscopic data and the specific experimental protocols from this original publication is currently limited. This guide provides a summary of the available information and outlines the general methodologies used for the characterization of such natural products.

Spectroscopic Data Summary

A thorough search for the original publication and subsequent studies has not yielded the specific, quantitative spectroscopic data for **Lantanose A**. The abstract of the original paper by Pan et al. (1992) confirms that the structure of **Lantanose A** was elucidated using ^1H -NMR, ^{13}C -NMR, FD-MS (Field Desorption Mass Spectrometry), and GC-MS (Gas Chromatography-Mass Spectrometry), in addition to physico-chemical constants and the preparation of derivatives[1].

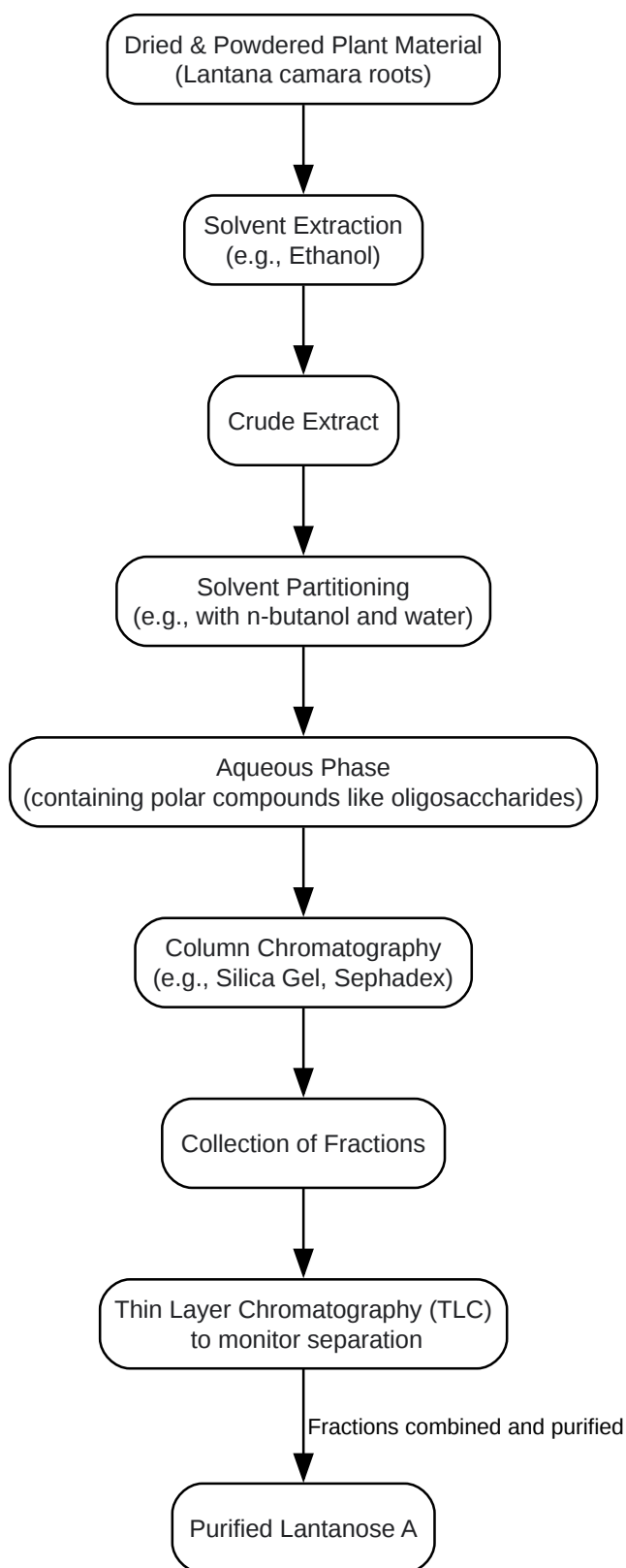
Due to the unavailability of the full-text article, a detailed table of NMR chemical shifts, mass-to-charge ratios, and IR absorption frequencies for **Lantanose A** cannot be provided at this time. Further research to obtain the original publication is required to populate these data fields.

Experimental Protocols

While the precise experimental protocols for the isolation and analysis of **Lantanose A** are contained within the original research paper, a general workflow for the characterization of a novel oligosaccharide from a plant source can be described.

Extraction and Isolation

The general procedure for isolating oligosaccharides like **Lantanose A** from plant material, such as the roots of *Lantana camara*, typically involves the following steps:

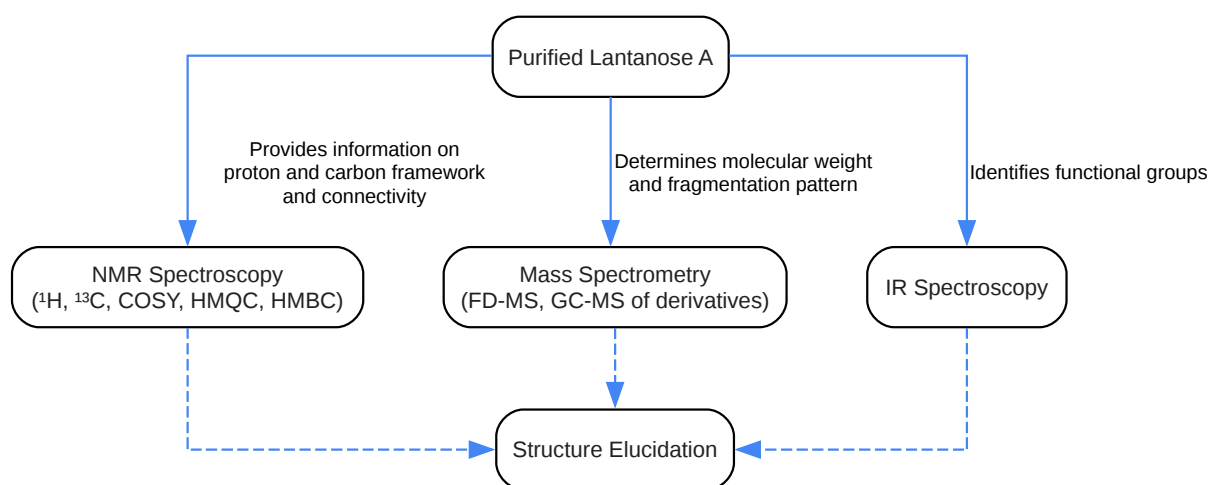


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Caption: General workflow for the extraction and isolation of oligosaccharides.

Spectroscopic Analysis

Once purified, the compound is subjected to a suite of spectroscopic analyses to determine its chemical structure.



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Caption: Spectroscopic techniques for structural elucidation of natural products.

Biological Activity and Signaling Pathways

While specific signaling pathways for **Lantanose A** are not detailed in the available literature, other compounds from *Lantana camara* have been investigated for a variety of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. The study of oligosaccharides from natural sources is an active area of research, with potential applications in prebiotics, immunomodulation, and drug delivery. Further investigation into the biological role of **Lantanose A** is warranted.

Conclusion

Lantanose A is an oligosaccharide constituent of *Lantana camara* whose structure was initially determined by a combination of NMR, MS, and IR spectroscopy. While the foundational research has been identified, the specific quantitative data and detailed experimental procedures from the original publication are not readily accessible. The methodologies outlined

in this guide represent the standard approaches for the isolation and characterization of such natural products. Future work will focus on obtaining the original publication to provide a more detailed and quantitative analysis of the spectroscopic data for **Lantanose A**.

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References

- 1. A Comprehensive Study to Determine the Residual Elimination Pattern of Major Metabolites of Amoxicillin–Sulbactam Hybrid Molecules in Rats by UPLC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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